

Chloroxynil: A Technical Guide to a Selective Broadleaf Herbicide

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Compound of Interest

Compound Name: Chloroxynil

Cat. No.: B167504

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Abstract: **Chloroxynil** (3,5-dichloro-4-hydroxybenzonitrile) is a selective, post-emergence herbicide belonging to the benzonitrile class.^{[1][2]} It is primarily effective against broadleaf weeds in cereal crops and grasslands.^{[1][3]} The mode of action for **Chloroxynil** is the inhibition of photosynthesis at photosystem II, leading to rapid desiccation of the target plant tissue.^{[1][3]} ^[4] Although now considered largely obsolete, its study provides valuable insights into herbicide chemistry, mechanism of action, and environmental fate.^{[1][5]} This guide provides a comprehensive technical overview of **Chloroxynil**, including its chemical properties, synthesis, mechanism of action, experimental protocols for its evaluation, and toxicological profile.

Chemical and Physical Properties

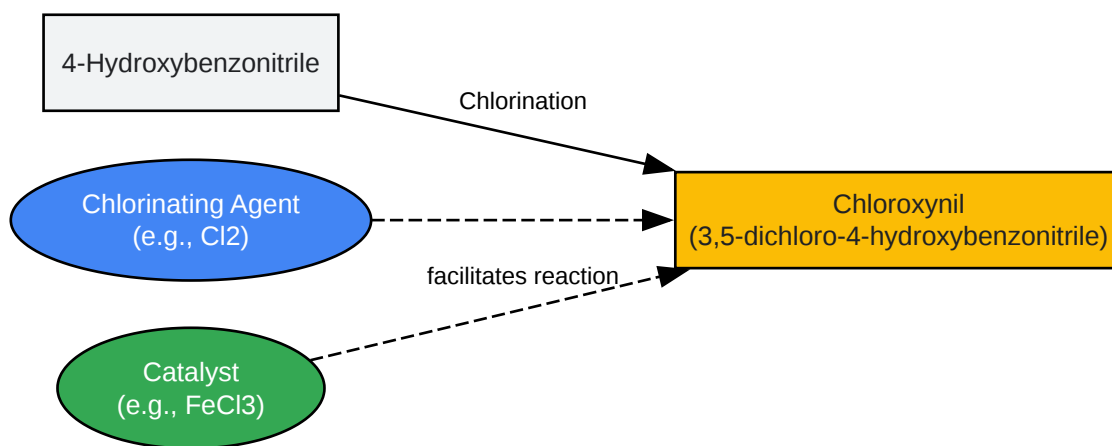
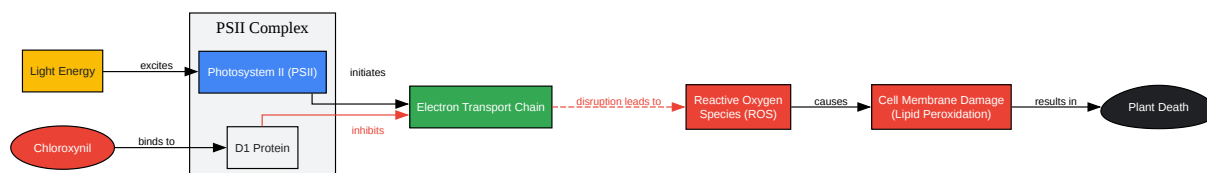
Chloroxynil is an off-white solid compound with the chemical formula $C_7H_3Cl_2NO$.^{[1][6]} It is slightly soluble in water and soluble in solvents like DMSO and methanol.^[6] Key physical and chemical properties are summarized in the table below.

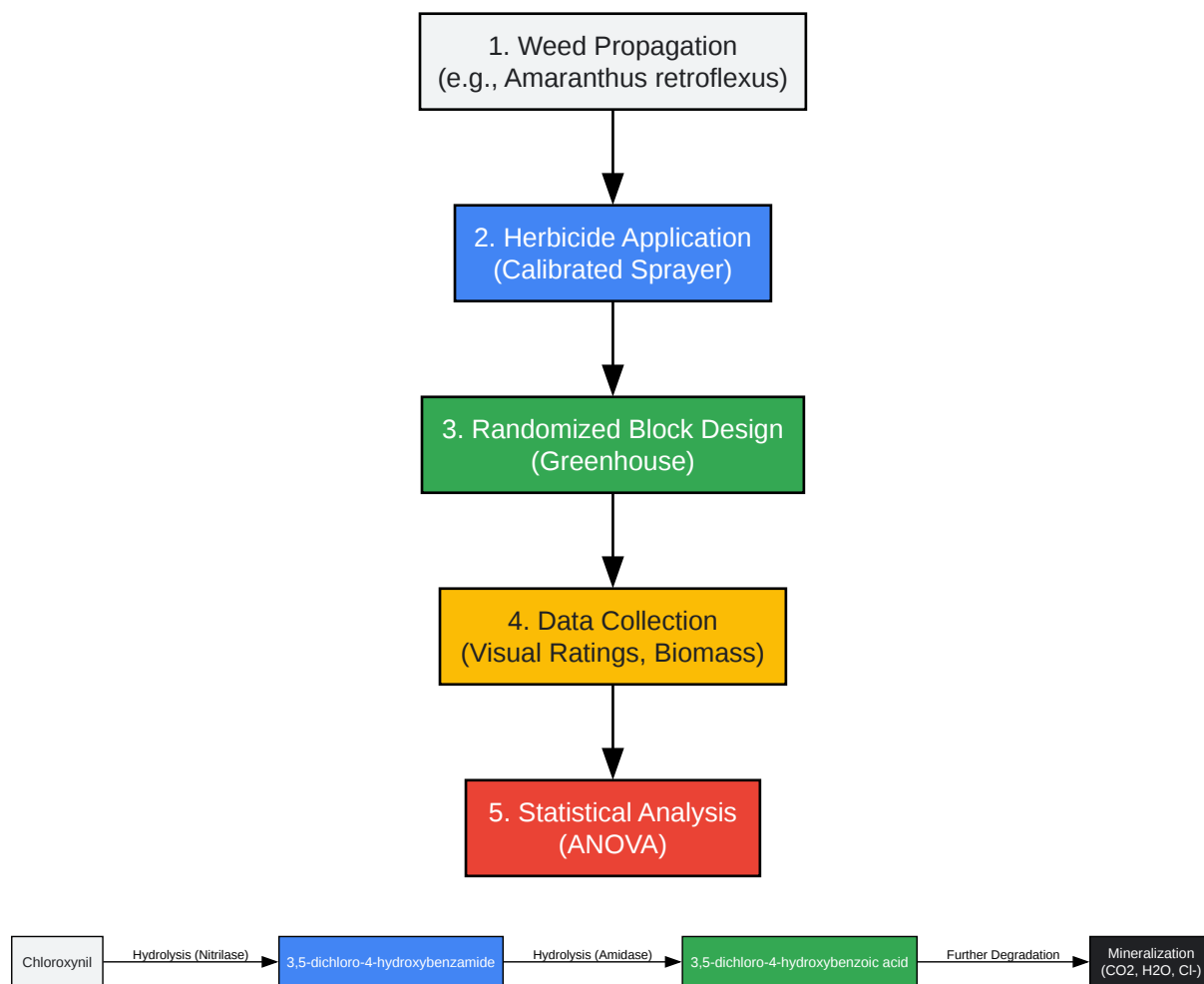
Property	Value	Reference
IUPAC Name	3,5-dichloro-4-hydroxybenzonitrile	[3]
CAS Number	1891-95-8	[1][3]
Molecular Formula	C7H3Cl2NO	[3][6]
Molar Mass	188.01 g/mol	[1][3][6]
Melting Point	138-142 °C	[6]
Boiling Point	256.6 ± 40.0 °C (Predicted)	[6]
Density	1.57 ± 0.1 g/cm ³ (Predicted)	[6]
Water Solubility	Slightly soluble	[1][6]
Appearance	Off-white solid	[1][6]

Mechanism of Action

Chloroxynil is a photosystem II (PSII) inhibitor, classified under HRAC Group C3 (Global) or 6 (Numeric).[1] Its mechanism of action involves disrupting the electron transfer chain within the chloroplasts of susceptible plants.[1]

Specifically, **Chloroxynil** binds to the D1 protein subunit of the photosystem II complex.[4] This binding blocks the electron flow from quinone A (QA) to quinone B (QB), which is a critical step in the light-dependent reactions of photosynthesis.[4] The inhibition of electron transport leads to a buildup of highly reactive oxygen species, which cause lipid peroxidation and subsequent damage to cell membranes, ultimately resulting in rapid cell death and desiccation of the plant tissue.[3]





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